

# 2-Pyridylethylamine hydrochloride solubility in DMSO and water

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## Compound of Interest

Compound Name: 2-Pyridylethylamine hydrochloride

Cat. No.: B8803217

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## Technical Support Center: 2-Pyridylethylamine Hydrochloride

This technical support center provides guidance on the solubility of **2-Pyridylethylamine hydrochloride** in DMSO and water, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

## Solubility Data

The solubility of **2-Pyridylethylamine hydrochloride** can vary between suppliers and is dependent on the specific batch and solvent quality. Below is a summary of reported solubility data.

Solvent	Concentration (mg/mL)	Concentration (mM)	Source(s)
DMSO	125	640.72	<a href="#">[1]</a>
9.75	50		
<9.75	-	<a href="#">[2]</a>	
-	50	<a href="#">[3]</a>	
Water	<19.51	-	<a href="#">[2]</a>
-	100	<a href="#">[3]</a>	

Note: The molecular weight of 2-Pyridylethylamine dihydrochloride is 195.09 g/mol .[\[1\]](#)[\[3\]](#)[\[4\]](#)

## Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues encountered when dissolving **2-Pyridylethylamine hydrochloride**.

Q1: Why do I see different solubility values for **2-Pyridylethylamine hydrochloride** from different suppliers?

A1: Discrepancies in reported solubility can arise from several factors, including differences in the crystalline form of the compound, purity levels, and the methods used to determine solubility. Always refer to the batch-specific data on the Certificate of Analysis (CoA) if available.

Q2: My **2-Pyridylethylamine hydrochloride** is not dissolving in DMSO, even at a concentration that is reported to be soluble. What should I do?

A2: If you are experiencing difficulty dissolving the compound in DMSO, consider the following troubleshooting steps:

- Use fresh, high-quality DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly decrease the solubility of

many compounds.[1][5] It is recommended to use a fresh, unopened bottle or an anhydrous grade of DMSO.

- Apply sonication: Gentle heating in a warm water bath (e.g., 37°C) or sonication can aid in dissolution. MedChemExpress specifically notes that ultrasonic treatment may be needed to dissolve **2-Pyridylethylamine hydrochloride** in DMSO.[1]
- Vortexing: Ensure the solution is mixed thoroughly by vortexing.

Q3: Can I store stock solutions of **2-Pyridylethylamine hydrochloride**? If so, under what conditions?

A3: Yes, stock solutions can be stored, but proper conditions are crucial to maintain the compound's stability. For solutions in DMSO, it is recommended to store them at -20°C for up to one month or at -80°C for up to six months.[1][4] Always store solutions in tightly sealed containers to prevent solvent evaporation and moisture absorption.[1][4] It is generally advised to use freshly prepared solutions whenever possible.[2]

Q4: I observed precipitation in my stock solution after storing it in the freezer. What should I do?

A4: Precipitation upon freezing is a common issue. Before use, allow the vial to warm to room temperature and then vortex thoroughly to ensure all the solute has redissolved. You can also briefly sonicate the solution to aid in redissolution.

## Experimental Protocols

### Protocol for Preparing a 50 mM Stock Solution in DMSO

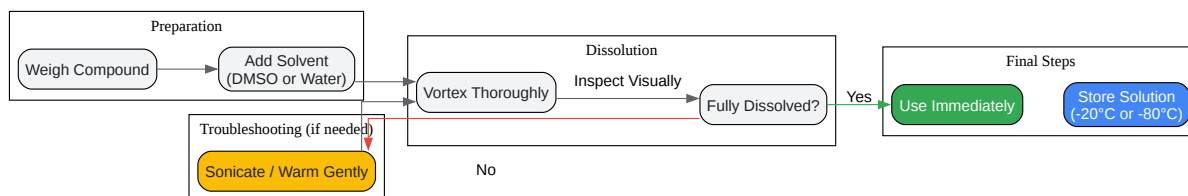
- Weigh the Compound: Accurately weigh out the required amount of **2-Pyridylethylamine hydrochloride**. For 1 mL of a 50 mM solution, you will need 9.75 mg (Molecular Weight: 195.09 g/mol ).
- Add Solvent: Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the compound.

- **Facilitate Dissolution:** Vortex the solution for 1-2 minutes. If the compound has not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes. Gentle warming (e.g., 37°C) can also be applied.
- **Confirm Dissolution:** Visually inspect the solution to ensure there are no visible particles.
- **Storage:** If not for immediate use, store the stock solution at -20°C or -80°C in a tightly sealed container.

#### Protocol for Preparing a 100 mM Stock Solution in Water

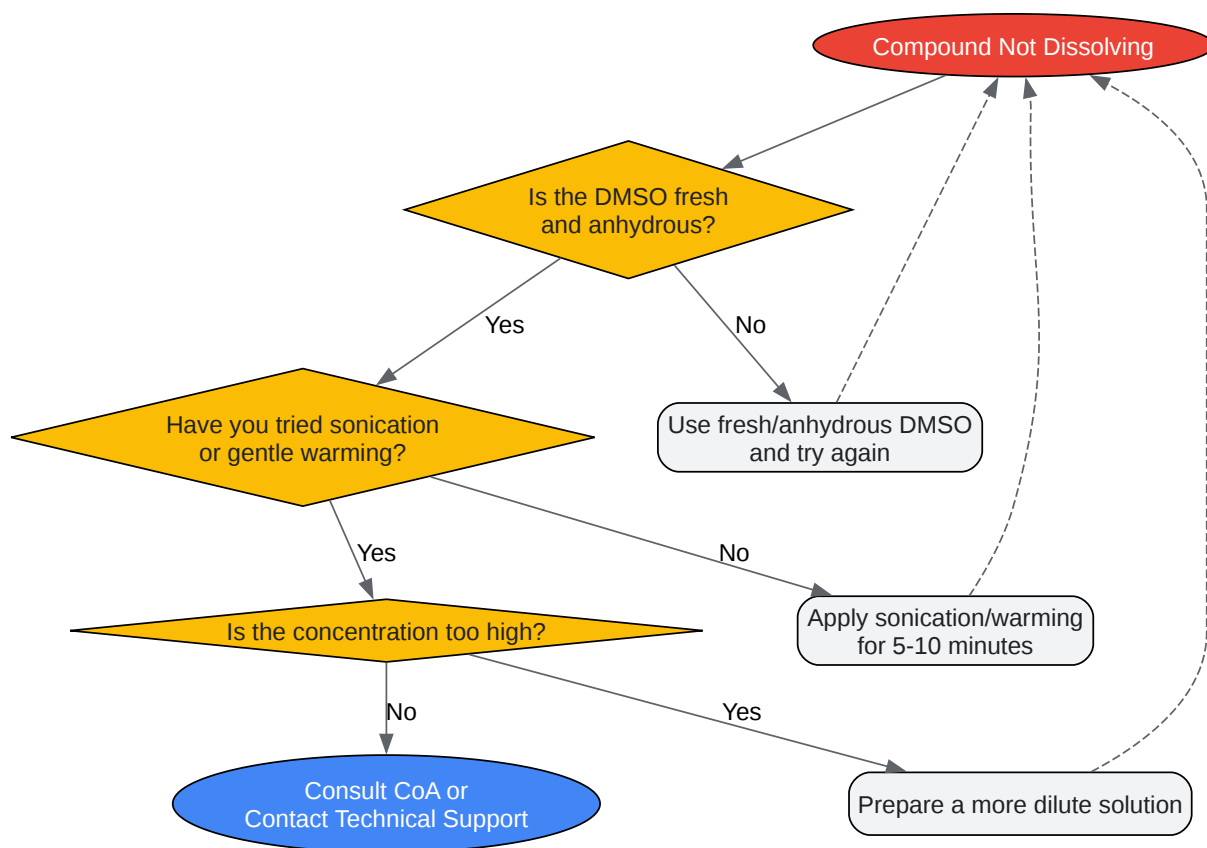
- **Weigh the Compound:** Accurately weigh out the required amount of **2-Pyridylethylamine hydrochloride**. For 1 mL of a 100 mM solution, you will need 19.51 mg.
- **Add Solvent:** Add the appropriate volume of high-purity water (e.g., deionized or distilled) to the vial.
- **Facilitate Dissolution:** Vortex the solution thoroughly. Most sources indicate good solubility in water, and it should dissolve readily.<sup>[3]</sup>
- **Confirm Dissolution:** Ensure the solution is clear and free of particulates.
- **Storage:** For aqueous solutions, it is best to prepare them fresh. If short-term storage is necessary, store at 2-8°C for a few days. For longer-term storage, consider sterile filtering the solution and storing at -20°C.

## Diagrams



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Caption: Experimental workflow for dissolving **2-Pyridylethylamine hydrochloride**.



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Caption: Troubleshooting guide for solubility issues.

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